Spectroscopic Data of Podocarpusflavone A: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Podocarpusflavone A*
CAS No.:	*41583-83-9*
Cat. No.:	*B7795207*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Podocarpusflavone A**, a naturally occurring biflavonoid. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data that are crucial for the structural elucidation and characterization of this compound. Our focus is on not just presenting the data, but also on providing the rationale behind the experimental choices and methodologies, ensuring a deeper understanding of the spectroscopic analysis.

Introduction to **Podocarpusflavone A**

Podocarpusflavone A is a C-C linked biflavonoid, specifically a [3′→8″]-biflavonoid, composed of two apigenin moieties. One of these moieties is further substituted with a 4'-methoxyphenyl group.[1] Biflavonoids are a significant class of plant secondary metabolites known for a wide range of biological activities, making their accurate structural identification paramount for further research and development.[2] Spectroscopic techniques, particularly NMR and MS, are indispensable tools for this purpose.

Mass Spectrometry (MS) Analysis

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Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information through fragmentation analysis. For a molecule like **Podocarpusflavone A**, Electrospray Ionization (ESI) is a commonly employed soft ionization technique that allows for the analysis of the intact molecule with minimal fragmentation in the initial stages.

High-Resolution Mass Spectrometry (HRMS)

Rationale for HRMS: High-resolution mass spectrometry is essential for the unambiguous determination of the elemental composition of an unknown or isolated compound. For **Podocarpusflavone A**, with a molecular formula of $C_{31}H_{20}O_{10}$, HRMS provides the high mass accuracy required to distinguish it from other compounds with the same nominal mass.

Expected Data: The calculated exact mass of **Podocarpusflavone A** is 552.1056 g/mol .[1] In negative ion mode ESI-MS, the expected pseudomolecular ion would be $[M-H]^-$ at m/z 551.0984. A study on biflavonoids from Podocarpus nakaii reported a negative ESI-MS value of m/z 551.13 $[M-H]^-$ for **Podocarpusflavone A**, which aligns with the expected mass.[3]

Tandem Mass Spectrometry (MS/MS) for Structural Elucidation

The "Why" of MS/MS: While HRMS provides the elemental composition, tandem mass spectrometry (MS/MS) is employed to induce fragmentation of the precursor ion, yielding valuable structural information. By analyzing the fragmentation pattern, it is possible to deduce the connectivity of the different structural units within the molecule. For biflavonoids, MS/MS can help to identify the nature of the monomeric units and the type of linkage between them.

Predicted Fragmentation Pathway: The fragmentation of biflavonoids is complex and can involve retro-Diels-Alder (rDA) reactions, cleavage of the C-C interflavonoid bond, and losses of small neutral molecules like CO, CO_2, and H_2O.[4][5] For **Podocarpusflavone A**, key fragmentation pathways in negative ion mode would likely involve:

- Cleavage of the interflavonoid bond: This would result in fragment ions corresponding to the individual flavonoid units.

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- Retro-Diels-Alder (rDA) fragmentation: This is a characteristic fragmentation pathway for flavonoids, providing information about the substitution pattern on the A and B rings.
- Loss of a methyl group (-CH_3): The presence of the methoxy group would likely lead to a characteristic loss of a methyl radical.

Table 1: Predicted ESI-MS/MS Fragmentation Data for **Podocarpusflavone A** ($[M-H]^-$ at m/z 551.1)

Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Neutral Loss	Structural Interpretation
551.1	536.1	CH_3•	Loss of the methyl radical from the methoxy group.
551.1	431.1	$C_7H_4O_3$	rDA fragmentation of one of the flavonoid units.
551.1	283.1	$C_{15}H_9O_5$	Cleavage of the interflavonoid bond, yielding the deprotonated apigenin-4'-methylether moiety.
551.1	267.1	$C_{16}H_9O_5$	Cleavage of the interflavonoid bond, yielding the deprotonated apigenin moiety.

Note: This table represents predicted fragmentation based on general flavonoid fragmentation rules. Actual experimental data may vary depending on the instrument and conditions.

Experimental Protocol: LC-ESI-MS/MS Analysis

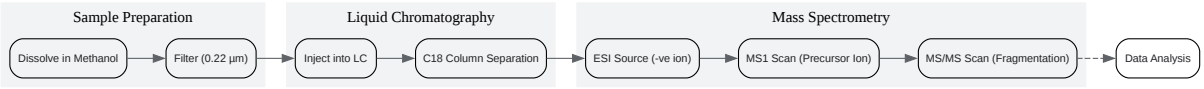
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This protocol outlines a general procedure for the analysis of **Podocarpusflavone A** using Liquid Chromatography coupled with Electrospray Ionization Tandem Mass Spectrometry.

- Sample Preparation:
  - Accurately weigh 1 mg of the isolated **Podocarpusflavone A**.
  - Dissolve the sample in 1 mL of a suitable solvent such as methanol or a mixture of methanol and water.
  - Filter the solution through a 0.22 µm syringe filter to remove any particulate matter.
- Liquid Chromatography (LC) Conditions:
  - Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm) is typically suitable for flavonoid analysis.
  - Mobile Phase: A gradient elution is often used to achieve good separation.
    - Solvent A: Water with 0.1% formic acid (enhances ionization).
    - Solvent B: Acetonitrile with 0.1% formic acid.
  - Gradient Program: A typical gradient would start with a low percentage of Solvent B, gradually increasing to elute the compound. For example, 10-90% B over 20 minutes.
  - Flow Rate: 0.2-0.4 mL/min.
  - Column Temperature: 25-30 °C.
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), typically in negative ion mode for flavonoids.
  - Scan Mode: Full scan MS to identify the precursor ion, followed by product ion scan (MS/MS) of the $[M-H]^-$ ion.

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- Capillary Voltage: 3-4 kV.
- Drying Gas Temperature: 300-350 °C.
- Drying Gas Flow: 8-12 L/min.
- Collision Energy: This will need to be optimized for the specific instrument and compound, but a range of 20-40 eV is a good starting point for inducing fragmentation.



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Caption: Workflow for LC-ESI-MS/MS analysis of **Podocarpusflavone A**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the complete structural elucidation of organic molecules in solution. A combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments is required to assign all the proton (^{1}H) and carbon (^{13}C) signals and to establish the connectivity within the **Podocarpusflavone A** molecule.

^{1}H and ^{13}C NMR Data

The following table summarizes the ^{1}H and ^{13}C NMR chemical shifts for **Podocarpusflavone A**, recorded in pyridine-d_5. The use of pyridine-d_5 is common for flavonoids due to their good solubility in this solvent.

Table 2: ^{1}H (400 MHz) and ^{13}C (100 MHz) NMR Data for **Podocarpusflavone A** in Pyridine-d_5[3]

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Position	δC (ppm)	δH (ppm, mult., J in Hz)
Flavone I		
2	164.2	
3	103.5	6.90 (s)
4	182.5	
5	162.0	
6	99.3	6.45 (d, 1.8)
7	164.8	
8	105.2	6.85 (d, 1.8)
9	158.0	
10	105.0	
1'	121.8	
2'	128.8	7.95 (d, 8.8)
3'	128.8	7.95 (d, 8.8)
4'	161.8	
5'	116.2	7.15 (d, 8.8)
6'	116.2	7.15 (d, 8.8)
Flavone II		
2"	163.5	
3"	103.0	6.80 (s)
4"	182.4	
5"	161.5	
6"	98.8	6.40 (d, 1.8)
7"	164.5	

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8''	104.8	6.75 (d, 1.8)
9''	157.5	
10''	104.5	
1'''	123.5	
2'''	128.5	7.85 (d, 8.8)
3'''	114.5	7.05 (d, 8.8)
4'''	160.5	
5'''	114.5	7.05 (d, 8.8)
6'''	128.5	7.85 (d, 8.8)
OMe	55.2	3.59 (s)

2D NMR Spectroscopy for Structural Connectivity

The Rationale for 2D NMR: While 1D NMR provides chemical shifts and coupling constants, 2D NMR experiments are crucial for establishing the complete bonding framework of a complex molecule like **Podocarpusflavone A**. These experiments reveal correlations between nuclei, allowing for the unambiguous assignment of all signals and the confirmation of the inter-flavonoid linkage.

- COSY (Correlation Spectroscopy): This homonuclear correlation experiment identifies protons that are coupled to each other, typically through two or three bonds. It is essential for tracing out the proton spin systems within each aromatic ring.
- HSQC (Heteronuclear Single Quantum Coherence): This heteronuclear correlation experiment identifies direct one-bond correlations between protons and carbons. It is the primary method for assigning the carbon signals based on the already assigned proton signals.
- HMBC (Heteronuclear Multiple Bond Correlation): This heteronuclear correlation experiment reveals long-range correlations between protons and carbons, typically over two to three

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bonds. HMBC is critical for connecting different spin systems and for identifying the linkage between the two flavonoid units.

Key 2D NMR Correlations for **Podocarpusflavone A**:

- COSY Correlations:
  - Correlations between H-6 and H-8 in both flavone units.
  - Correlations between H-2'/H-6' and H-3'/H-5' in Flavone I.
  - Correlations between H-2'''/H-6''' and H-3'''/H-5''' in Flavone II.
- HSQC Correlations:
  - Direct correlation of each proton signal to its attached carbon signal as listed in Table 2.
- HMBC Correlations:
  - Inter-flavonoid Linkage: A key HMBC correlation is expected between H-2' of Flavone I and C-8'' of Flavone II, and/or between H-6'' of Flavone II and C-3' of Flavone I, confirming the C3'-C8'' linkage.[3]
  - Position of the Methoxyl Group: A correlation between the methoxyl protons (δH 3.59) and C-4''' (δC 160.5) confirms its position.[3]
  - General Connectivity: Numerous other HMBC correlations will be observed, confirming the overall structure of both flavonoid units. For example, H-3 will show correlations to C-2, C-4, and C-10.

Caption: Key 2D NMR correlations for the structural elucidation of **Podocarpusflavone A**.

Experimental Protocol: NMR Spectroscopy

This protocol provides a general framework for acquiring high-quality NMR data for **Podocarpusflavone A**.

- Sample Preparation:

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- Weigh approximately 5-10 mg of pure **Podocarpusflavone A**.
- Dissolve the sample in ~0.6 mL of deuterated pyridine (pyridine-d_5). Complete dissolution is crucial for high-resolution spectra.
- Transfer the solution to a clean, dry 5 mm NMR tube.
- The sample should be free of any particulate matter. If necessary, filter the solution through a small plug of glass wool in a Pasteur pipette.

- NMR Instrument and Parameters:
  - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a cryoprobe is recommended for optimal sensitivity and resolution.
  - Temperature: Room temperature (e.g., 298 K).
  - ^{1}H NMR:
    - Pulse sequence: Standard single-pulse experiment (e.g., zg30).
    - Number of scans: 16-64, depending on the sample concentration.
    - Relaxation delay (d1): 1-2 seconds.
  - ^{13}C NMR:
    - Pulse sequence: Proton-decoupled single-pulse experiment (e.g., zgpg30).
    - Number of scans: 1024 or more, as ^{13}C is much less sensitive than ^{1}H.
    - Relaxation delay (d1): 2 seconds.
  - COSY:
    - Pulse sequence: Standard COSY sequence (e.g., cosygpqf).
    - Number of scans per increment: 2-4.

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- HSQC:
  - Pulse sequence: Phase-sensitive HSQC with adiabatic pulses for improved performance (e.g., hsqcedetgpsisp2.3).
  - Optimized for a one-bond J(C,H) coupling of ~145 Hz.
- HMBC:
  - Pulse sequence: Standard HMBC sequence (e.g., hmbcgplpndqf).
  - Optimized for long-range J(C,H) couplings of ~8 Hz.

Conclusion

The comprehensive analysis of spectroscopic data from mass spectrometry and nuclear magnetic resonance is fundamental to the unequivocal structural determination of complex natural products like **Podocarpusflavone A**. This guide has provided a detailed overview of the expected MS and NMR data, the rationale behind the chosen analytical techniques, and standardized protocols for data acquisition. By understanding and applying these principles, researchers can confidently identify and characterize **Podocarpusflavone A**, paving the way for further investigation into its biological properties and potential therapeutic applications.

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